

4-Bromobenzofuran chemical structure and IUPAC name

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Bromobenzofuran

Cat. No.: B139882

[Get Quote](#)

An In-depth Technical Guide to **4-Bromobenzofuran** for Researchers and Drug Development Professionals

Introduction

4-Bromobenzofuran is a heterocyclic compound featuring a bromine atom attached to the benzofuran core.[1] This molecule serves as a valuable intermediate in organic synthesis, particularly in the development of pharmaceutical compounds.[1][2] Its activated bromine atom at the 4-position makes it a versatile building block for introducing the benzofuran moiety into more complex molecular architectures, which have shown potential anti-inflammatory, antibacterial, and antifungal activities.[1] This guide provides a comprehensive overview of its chemical structure, properties, key reactions, and safety information.

Chemical Structure and IUPAC Name

The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is 4-bromo-1-benzofuran.[3][4] The structure consists of a furan ring fused to a benzene ring, with a bromine atom substituted at the C4 position of the benzene ring.

Caption: Chemical structure of 4-bromo-1-benzofuran.

Physicochemical Properties

4-Bromobenzofuran is typically encountered as a liquid or a light yellow oil.^{[2][3]} Its key properties are summarized in the table below.

Property	Value	Reference(s)
IUPAC Name	4-bromo-1-benzofuran	^{[3][4]}
CAS Number	128868-60-0	^{[1][3][4]}
Molecular Formula	C ₈ H ₅ BrO	^{[1][2][4]}
Molecular Weight	197.03 g/mol	^{[1][3][4]}
Appearance	Liquid / Light Yellow Oil	^{[2][3]}
Boiling Point	233.8 ± 13.0 °C (Predicted)	^{[2][5][6]}
Density	1.608 ± 0.06 g/cm ³ (Predicted)	^{[2][5][6]}
Solubility	Soluble in ethanol, dichloromethane; Insoluble in water	^[7]
Storage Temperature	2-8 °C, Sealed in dry conditions	^[3]
SMILES	<chem>C1=CC2=C(C=CO2)C(=C1)Br</chem>	^{[1][4]}
InChIKey	YFKGZOEQUDHAD-UHFFFAOYSA-N	^{[3][4]}

Experimental Protocols

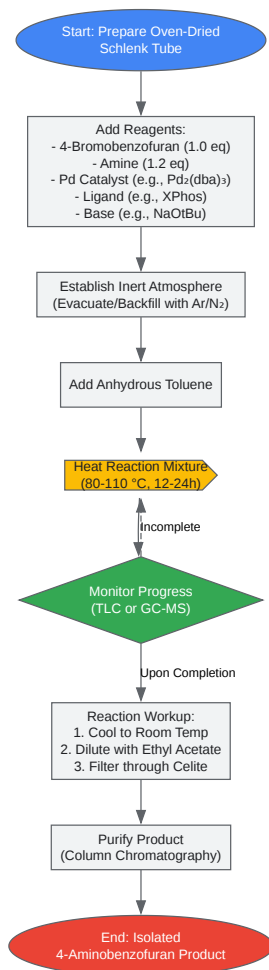
4-Bromobenzofuran is a key substrate in cross-coupling reactions for the synthesis of more complex molecules. A prominent example is the Buchwald-Hartwig amination, used to form a carbon-nitrogen bond.

Buchwald-Hartwig Amination of 4-Bromobenzofuran

This protocol describes a palladium-catalyzed cross-coupling reaction between **4-bromobenzofuran** and a desired amine.^[8]

Methodology:

- Preparation: An oven-dried Schlenk tube is charged with **4-bromobenzofuran** (1.0 equivalent), the desired amine (1.2 equivalents), a palladium catalyst such as $\text{Pd}_2(\text{dba})_3$ (0.02 equivalents), a phosphine ligand like XPhos (0.04 equivalents), and a base, typically sodium tert-butoxide.[8]
- Inert Atmosphere: The tube is evacuated and backfilled with an inert gas, such as argon or nitrogen, three times to ensure an oxygen-free environment.[8]
- Solvent Addition: Anhydrous toluene is added as the solvent.[8]
- Reaction: The reaction mixture is heated to a temperature between 80-110 °C for 12-24 hours.[8]
- Monitoring: The progress of the reaction is monitored using Thin-Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).[8]
- Workup: Upon completion, the reaction is cooled to room temperature, diluted with ethyl acetate, and filtered through a pad of Celite to remove the catalyst and other solids.[8] The filtrate is then concentrated and purified, typically by column chromatography, to yield the 4-aminobenzofuran product.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the Buchwald-Hartwig amination of **4-bromobenzofuran**.

Safety Information

4-Bromobenzofuran is classified as harmful if swallowed (H302).[2][3][9] It may also cause skin, eye, and respiratory irritation, and is suspected of causing cancer.[9] Appropriate personal protective equipment (PPE), such as gloves and safety glasses, should be worn when handling this chemical.[7] All work should be conducted in a well-ventilated area or a fume hood.[9] For detailed safety protocols, refer to the Safety Data Sheet (SDS) provided by the supplier.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Bromobenzofuran | 128868-60-0 | DFA86860 | Biosynth [biosynth.com]
- 2. echemi.com [echemi.com]
- 3. 4-Bromobenzofuran | 128868-60-0 [sigmaaldrich.com]
- 4. 4-Bromo-1-benzofuran | C₈H₅BrO | CID 15158721 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 4-BROMOBENZOFURAN | 128868-60-0 [chemicalbook.com]
- 6. alfa-chemistry.com [alfa-chemistry.com]
- 7. Benzofuran, 4-bromo- [chembk.com]
- 8. benchchem.com [benchchem.com]
- 9. 128868-60-0 Cas No. | 4-Bromobenzofuran | Apollo [store.apolloscientific.co.uk]
- To cite this document: BenchChem. [4-Bromobenzofuran chemical structure and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b139882#4-bromobenzofuran-chemical-structure-and-iupac-name]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com